

# SRI-31142 Solubility & Injection Guide: A Technical Resource

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## Compound of Interest

Compound Name: SRI-31142

Cat. No.: B15616481

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility of **SRI-31142** in DMSO versus saline, along with detailed protocols and troubleshooting advice for preparing this compound for injection in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **SRI-31142**?

**SRI-31142** is sparingly soluble in aqueous solutions like saline. The recommended solvent for creating a stock solution is Dimethyl Sulfoxide (DMSO).

Q2: What is the specific solubility of **SRI-31142** in DMSO?

Reported solubility in DMSO varies slightly between suppliers but is consistently in the millimolar range. It is crucial to use high-purity, anhydrous DMSO as the solvent's hygroscopic nature can negatively impact solubility.<sup>[1]</sup>

Q3: Can I dissolve **SRI-31142** directly in saline for injection?

Direct dissolution of **SRI-31142** in saline is not recommended and is likely to be unsuccessful due to the compound's poor aqueous solubility. A co-solvent strategy, starting with a DMSO stock solution, is necessary for preparing an injectable formulation.

Q4: My **SRI-31142** is not fully dissolving in DMSO. What should I do?

If you encounter issues with dissolution, gentle warming or sonication can be employed to facilitate the process.<sup>[1]</sup> Ensure you are using a sufficient volume of DMSO for the amount of compound. For instance, to prepare a 10 mM stock solution, you would dissolve 4.57 mg of **SRI-31142** in 1 mL of DMSO.

Q5: What is a suitable vehicle for in vivo injections of **SRI-31142**?

A common approach for in vivo administration of compounds with low aqueous solubility is to use a vehicle solution that includes a co-solvent. A typical vehicle might consist of a small percentage of DMSO mixed with other components like polyethylene glycol (PEG) and saline. The final concentration of DMSO in the injected solution should be kept to a minimum to avoid toxicity.

## Quantitative Solubility Data

The following table summarizes the reported solubility of **SRI-31142** in DMSO. No reliable data is currently available for the solubility of **SRI-31142** in saline alone.

Solvent	Reported Solubility	Molar Concentration	Notes
DMSO	5 mg/mL <sup>[1]</sup>	10.95 mM <sup>[1]</sup>	Ultrasonic treatment may be required. <sup>[1]</sup> Use of newly opened, anhydrous DMSO is recommended. <sup>[1]</sup>
DMSO	-	10 mM <sup>[2]</sup>	-
Saline	Data not available	Data not available	Expected to be very low.

## Experimental Protocols

### Protocol for Preparing a 10 mM Stock Solution of **SRI-31142** in DMSO

Materials:

- **SRI-31142** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated pipette

#### Procedure:

- Weigh out the desired amount of **SRI-31142** powder. For 1 mL of a 10 mM stock solution, you will need 4.57 mg (M.Wt: 456.55 g/mol ).
- Add the appropriate volume of anhydrous DMSO to the vial containing the **SRI-31142** powder.
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, sonicate the vial for 5-10 minutes in a water bath sonicator.
- Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

## Protocol for Preparing **SRI-31142** for In Vivo Injection (Example with a Co-Solvent Vehicle)

This protocol provides an example of how to prepare a dosing solution. The final concentrations and vehicle composition may need to be optimized for your specific experimental model.

#### Materials:

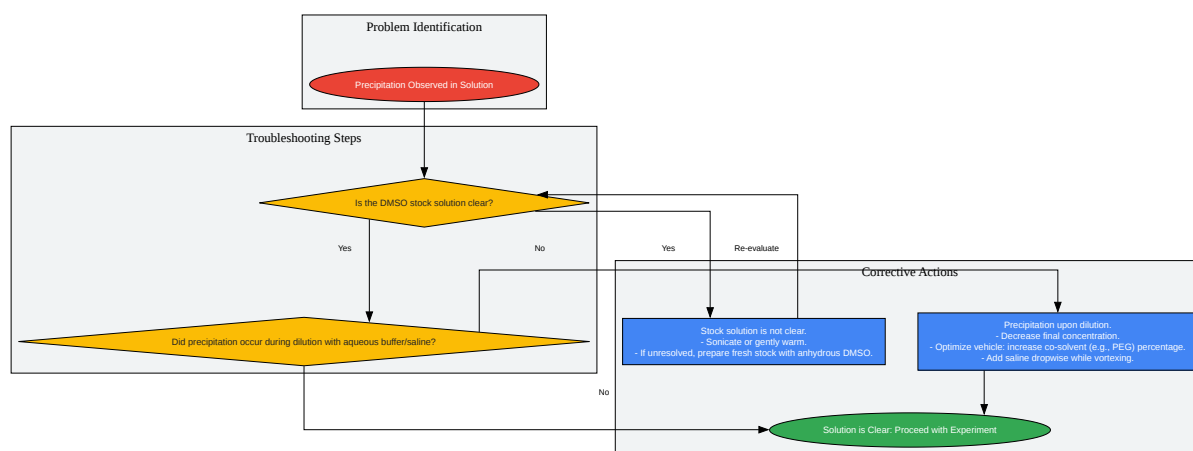
- 10 mM **SRI-31142** in DMSO stock solution
- Polyethylene glycol 300 (PEG300)
- Sterile Saline (0.9% NaCl)
- Sterile tubes for dilution

#### Procedure:

- Calculate the required volume of the **SRI-31142** stock solution based on the desired final concentration and injection volume.
- Prepare the vehicle solution. A common vehicle for compounds with poor aqueous solubility is a mixture of DMSO, PEG300, and saline. For example, a vehicle could be 5% DMSO, 40% PEG300, and 55% Saline.
- In a sterile tube, add the required volume of the **SRI-31142** DMSO stock solution.
- Add the PEG300 to the tube and vortex thoroughly to ensure complete mixing.
- Slowly add the sterile saline to the mixture while vortexing to prevent precipitation.
- Visually inspect the final dosing solution to ensure it is clear and free of any precipitate before injection.

## Troubleshooting Guide

Encountering precipitation when preparing **SRI-31142** solutions can be a common issue. This guide will help you troubleshoot and resolve these problems.

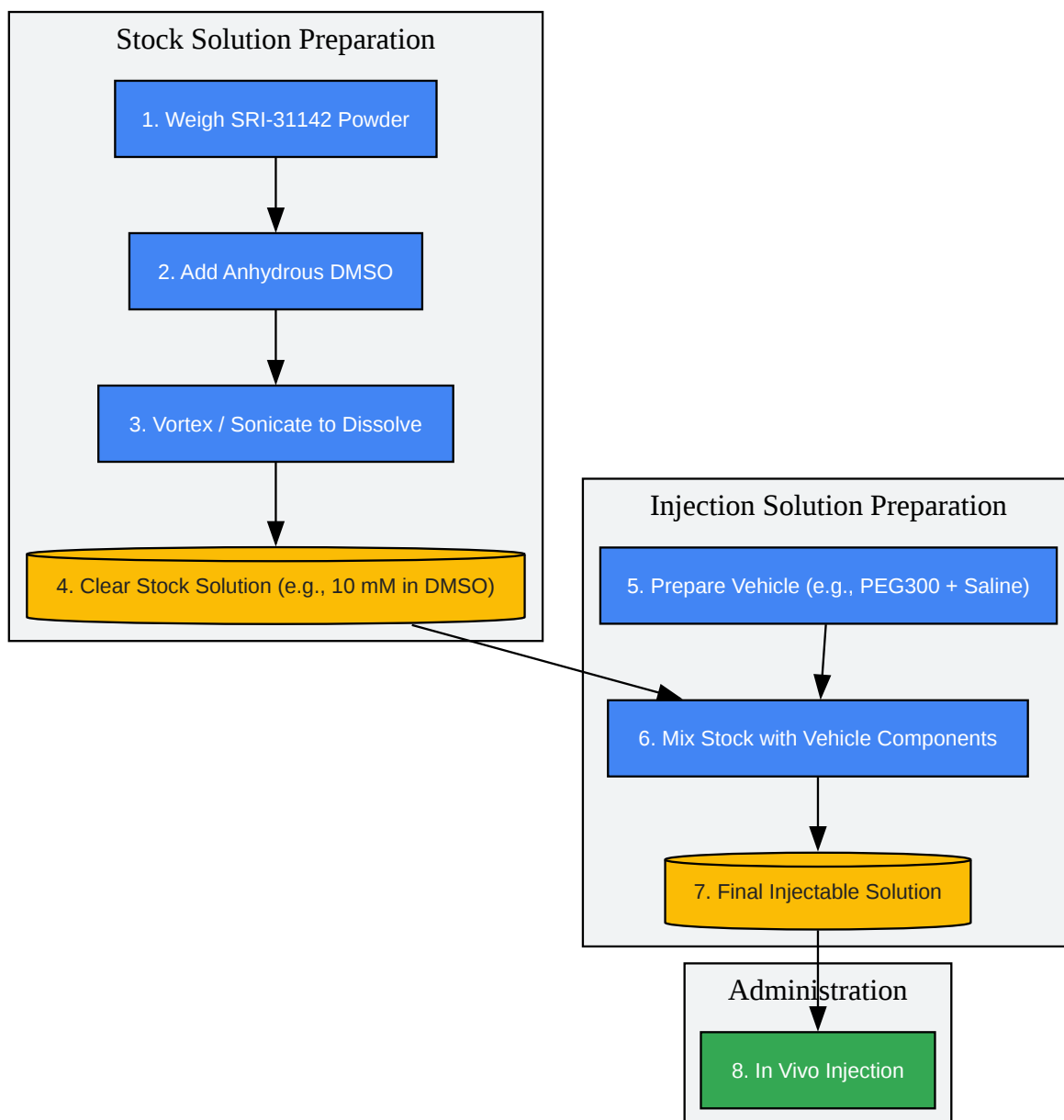


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Caption: Troubleshooting workflow for **SRI-31142** precipitation.

## Experimental Workflow Diagram

The following diagram illustrates the general workflow for preparing **SRI-31142** for in vivo experiments, from initial dissolution to the final injectable solution.



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Caption: Workflow for preparing **SRI-31142** for injection.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. SRI-31142 | DAT inhibitor | Probechem Biochemicals [probechem.com]
- To cite this document: BenchChem. [SRI-31142 Solubility & Injection Guide: A Technical Resource]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15616481#sri-31142-solubility-in-dmso-versus-saline-for-injection]

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